

# Application Notes and Protocols for S6 Kinase Substrate Peptide 32

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## Compound of Interest

Compound Name: S6 Kinase Substrate Peptide 32

Cat. No.: B15611018

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## Introduction

**S6 Kinase Substrate Peptide 32** is a high-quality, synthetic peptide designed for use in assays measuring the activity of ribosomal protein S6 kinases (S6K), a family of serine/threonine kinases pivotal in cell signaling. As downstream effectors of the PI3K/Akt/mTOR pathway, S6 kinases, including the well-studied S6K1 and its homolog S6K2, are central regulators of cell growth, proliferation, protein synthesis, and metabolism.<sup>[1][2][3]</sup> Dysregulation of the S6K signaling cascade is implicated in numerous diseases, including cancer, diabetes, and obesity, making these kinases attractive targets for drug discovery and development.<sup>[1]</sup>

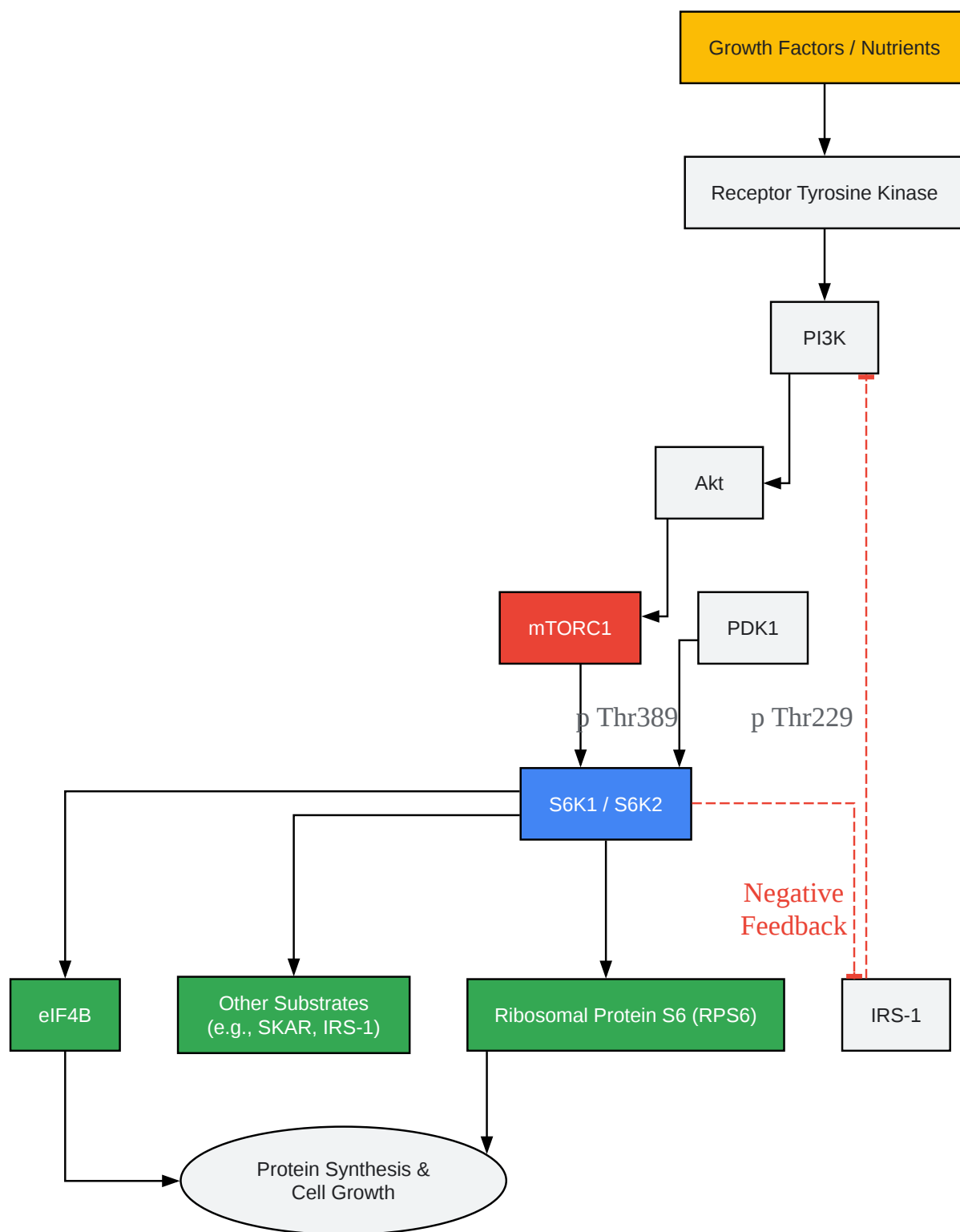
This document provides detailed application notes and experimental protocols for the use of **S6 Kinase Substrate Peptide 32** in various research applications, including enzyme kinetics, inhibitor screening, and substrate specificity studies.

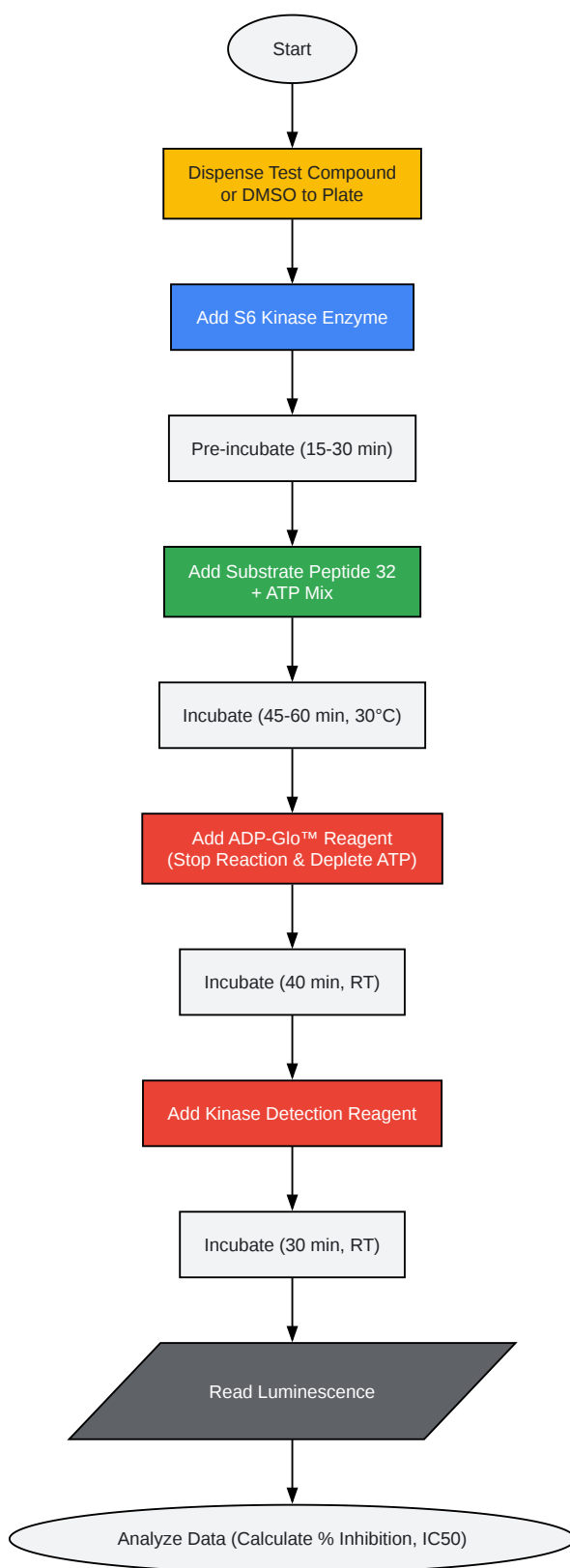
## Product Information

Property	Value
Peptide Name	S6 Kinase Substrate Peptide 32
Sequence	H-Lys-Glu-Ala-Lys-Glu-Lys-Arg-Gln-Glu-Gln-Ile-Ala-Lys-Arg-Arg-Arg-Leu-Ser-Ser-Leu-Arg-Ala-Ser-Thr-Ser-Lys-Ser-Gly-Gly-Ser-Gln-Lys-OH
One-Letter Sequence	KEAKEKRQEQIAKRRRLSSLRASTSKSGGSQK
Molecular Formula	C <sub>149</sub> H <sub>270</sub> N <sub>56</sub> O <sub>49</sub>
Molecular Weight	3630.2 g/mol
Storage Conditions	Store at -20°C or colder. For long-term storage, aliquoting is recommended to avoid multiple freeze-thaw cycles.[4]
Purity	Typically >95% as determined by HPLC
Format	Lyophilized powder

## S6 Kinase Signaling Pathway

The S6 kinases (S6K1 and S6K2) are key downstream effectors of the mTORC1 signaling complex. Upon activation by growth factors, nutrients, or mitogens, mTORC1 phosphorylates S6K1 at key residues, including Threonine 389 in its hydrophobic motif.[5][6] This priming phosphorylation allows for subsequent phosphorylation by PDK1 at Threonine 229 in the activation loop, leading to full S6K1 activation.[5][6] Activated S6K1 then phosphorylates a range of substrates involved in the initiation and elongation phases of protein synthesis, such as the 40S ribosomal protein S6 (RPS6) and eukaryotic initiation factor 4B (eIF4B).[2][6][7] S6K1 also participates in a negative feedback loop by phosphorylating IRS-1, which can lead to insulin resistance.[1][8]





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